

# Dalvotoclax Technical Support Center: Stability and Storage Guidelines

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## Compound of Interest

Compound Name: *Dalvotoclax*

Cat. No.: *B15587789*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Dalvotoclax**. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental procedures.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Dalvotoclax**?

A1: Solid **Dalvotoclax** powder should be stored under specific conditions to ensure its stability and longevity. It is recommended to keep it in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is suitable, while for long-term storage (months to years), -20°C is recommended<sup>[1]</sup>. The powder is stable for at least two years if stored correctly<sup>[1][2]</sup>.

Q2: How should I store **Dalvotoclax** stock solutions?

A2: For stock solutions of **Dalvotoclax**, short-term storage (days to weeks) is recommended at 0 - 4°C. For long-term storage (months), aliquoting the solution and storing it at -20°C or -80°C is advisable to minimize freeze-thaw cycles<sup>[1][3]</sup>.

Q3: What solvent should I use to dissolve **Dalvotoclax**?

A3: **Dalvotoclax** is soluble in DMSO, with a solubility of 10 mM reported by some suppliers[3]. For cell-based assays, it is crucial to ensure the final concentration of DMSO is low enough to not affect the experimental results, typically less than 0.1%.

Q4: Is **Dalvotoclax** sensitive to light?

A4: Yes, it is recommended to store **Dalvotoclax** in the dark, suggesting potential photosensitivity[1]. During handling and experiments, it is best practice to protect solutions from direct light exposure by using amber vials or covering containers with aluminum foil.

Q5: What are the shipping conditions for **Dalvotoclax**?

A5: **Dalvotoclax** is shipped as a non-hazardous chemical at ambient temperature. It is considered stable for several weeks under ordinary shipping and customs procedures[1].

## Data Summary

### Storage Conditions for Dalvotoclax

Form	Condition	Temperature	Duration
Solid Powder	Dry, Dark	0 - 4°C	Short-term (days to weeks)[1]
Dry, Dark	-20°C	Long-term (months to years)[1][2]	
Stock Solution	-	0 - 4°C	Short-term (days to weeks)[1]
-	-20°C	Long-term (months)[1][3]	
In Solvent	-80°C	6 Months[3]	

## Reported Shelf Life

Form	Temperature	Shelf Life
Solid Powder	-20°C	>2 years[1]
4°C	2 years[2]	
In Solvent	-80°C	6 Months[3]
-20°C	6 Months[3]	

## Experimental Protocols

### General Protocol for Assessing Compound Stability (Stress Testing)

While specific public stability data for **Dalvotoclax** is limited, a general forced degradation study can be designed based on ICH guidelines to assess its stability under various stress conditions.

Objective: To determine the intrinsic stability of **Dalvotoclax** and identify potential degradation products.

Materials:

- **Dalvotoclax**
- HPLC-grade solvents (e.g., acetonitrile, methanol)
- High-purity water
- Acids (e.g., 0.1 M HCl)
- Bases (e.g., 0.1 M NaOH)
- Oxidizing agent (e.g., 3% H<sub>2</sub>O<sub>2</sub>)
- Calibrated pH meter
- HPLC-UV/MS system

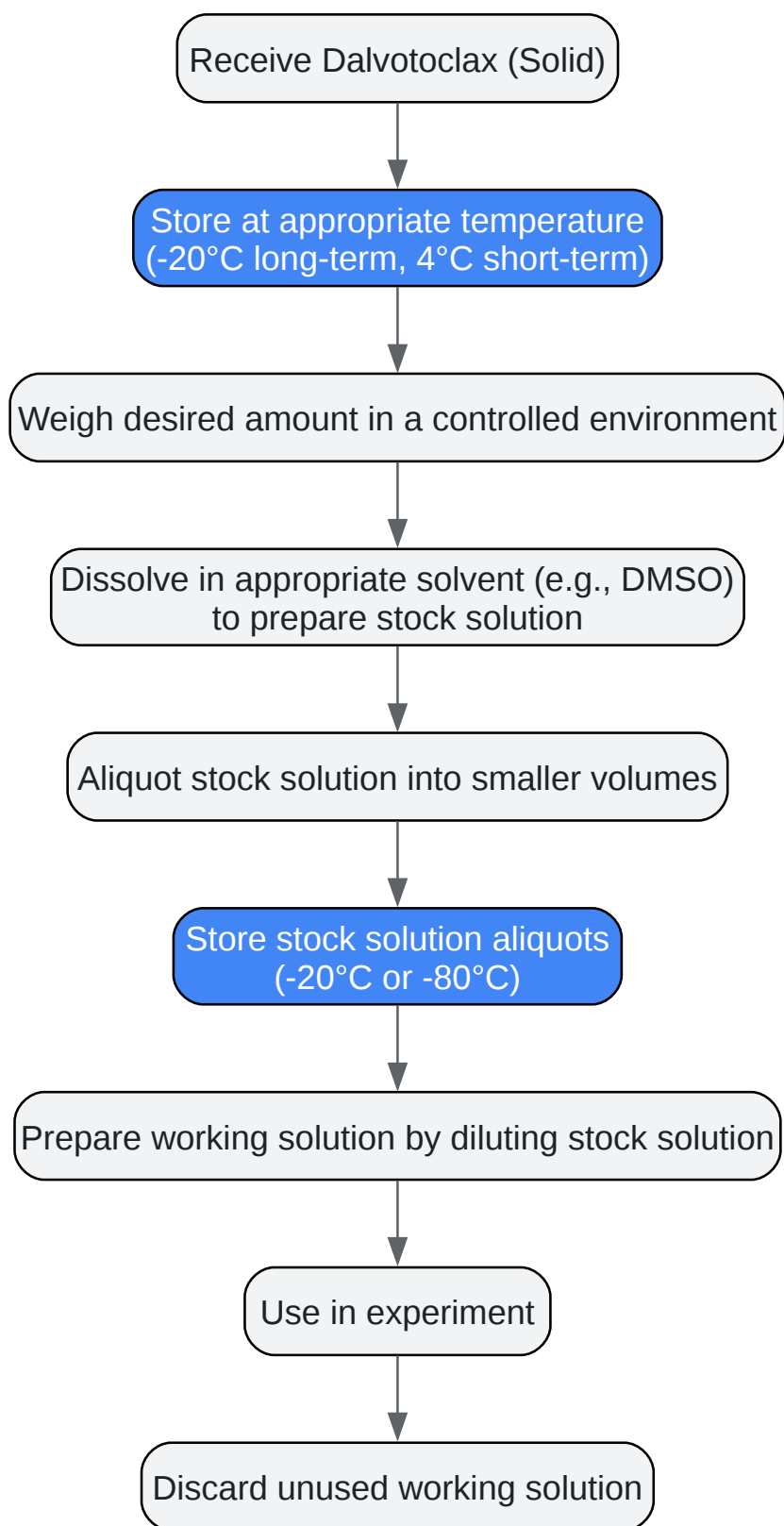
- Photostability chamber
- Temperature and humidity-controlled oven

#### Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **Dalvotoclax** in a suitable solvent (e.g., DMSO) at a known concentration.
- Stress Conditions:
  - Acid Hydrolysis: Mix the stock solution with 0.1 M HCl and incubate at a controlled temperature (e.g., 50°C).
  - Base Hydrolysis: Mix the stock solution with 0.1 M NaOH and incubate at a controlled temperature (e.g., 50°C).
  - Oxidation: Mix the stock solution with 3% H<sub>2</sub>O<sub>2</sub> and keep at room temperature.
  - Thermal Stress: Expose the solid powder and a solution to elevated temperatures (e.g., 40°C, 60°C) and humidity (e.g., 75% RH).
  - Photostability: Expose the solid powder and a solution to light in a photostability chamber according to ICH Q1B guidelines.
- Time Points: Collect samples at various time points (e.g., 0, 2, 4, 8, 24, 48 hours).
- Analysis: Analyze the samples using a validated HPLC-UV method to quantify the remaining **Dalvotoclax** and detect any degradation products. Mass spectrometry (MS) can be used to identify the mass of the degradation products.
- Data Evaluation: Calculate the percentage of degradation for each condition and identify the conditions under which **Dalvotoclax** is unstable.

## Visual Guides

### Dalvotoclax Handling and Preparation Workflow



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Caption: Workflow for proper handling and preparation of **Dalvotoclax**.

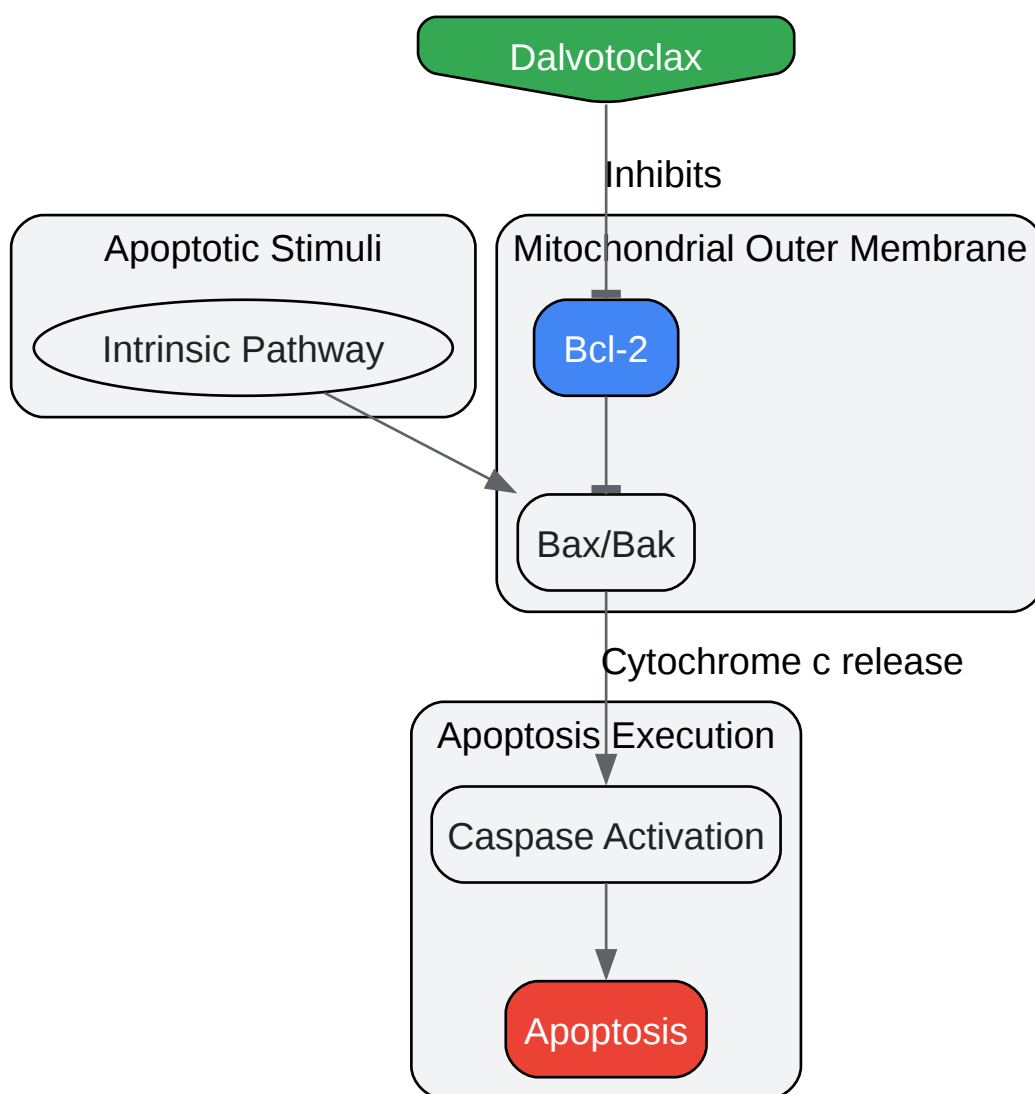
# Troubleshooting Decision Tree for Dalvotoclax Instability



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Caption: Troubleshooting guide for potential **Dalvotoclax** instability issues.

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